

An In-depth Technical Guide to the Safe Handling of Benzyltrimethylammonium Dichloroiodate

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Compound of Interest

Compound Name: *Benzyltrimethylammonium
dichloroiodate*

Cat. No.: *B130456*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **Benzyltrimethylammonium dichloroiodate** (CAS No. 114971-52-7). The information is intended to equip laboratory personnel with the knowledge necessary to work with this compound in a safe and responsible manner.

Chemical Identification and Physical Properties

Benzyltrimethylammonium dichloroiodate is a quaternary ammonium salt that is typically a yellow to light brown crystalline powder.^{[1][2]} It is recognized for its utility as a reagent in organic synthesis.^{[1][3]} Key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	114971-52-7	[4]
Molecular Formula	C ₁₀ H ₁₆ Cl ₂ IN	[5]
Molecular Weight	348.05 g/mol	[5]
Appearance	Yellow to light brown crystalline powder or flakes	[1][2]
Melting Point	125.0 to 128.0 °C	[6]
Solubility	Soluble in water	[1]
Stability	Stable under normal conditions. Hygroscopic and light-sensitive.	[1][4]
Synonyms	BTMA-ICl ₂ , Benzyltrimethylammonium dichloriodide, Trimethylbenzylammonium dichloriodate	[7]


Hazard Identification and Classification

Benzyltrimethylammonium dichloriodate is classified as a hazardous chemical.[4] The primary hazards are associated with its corrosive and irritant properties.

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[4]

Hazard Pictograms:

 alt text

Toxicological Data

The toxicological properties of **Benzyltrimethylammonium dichloroiodate** have not been fully investigated.^[4] However, data from the structurally similar compound, Benzyltrimethylammonium chloride, can provide an estimate of its potential toxicity. For Benzyltrimethylammonium chloride, an acute oral LD50 of 250 mg/kg has been reported in rats.^[8] It is crucial to handle **Benzyltrimethylammonium dichloroiodate** with the assumption of similar or greater toxicity.

Metric	Value (for Benzyltrimethylammonium chloride)	Species	Route	Source(s)
LD50	250 mg/kg	Rat	Oral	^[8]

Experimental Protocols: Safe Handling and Use

Adherence to strict safety protocols is mandatory when working with **Benzyltrimethylammonium dichloroiodate** to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A chemical fume hood is strongly recommended, especially when handling powders or generating dust.^[9]
- Eye Wash and Safety Shower: Ensure that an operational eyewash station and safety shower are readily accessible in the immediate work area.^[9]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is essential.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[4][9]	Protects against dust particles and splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and full-length pants.[4][9]	Prevents skin contact which can lead to irritation and potential absorption.
Respiratory Protection	An approved N95 (or higher) dust respirator should be used when there is a risk of inhaling dust, especially outside of a fume hood.[7]	Protects the respiratory tract from irritation.

Handling Procedures

- Avoid the formation and inhalation of dust.[9]
- Do not eat, drink, or smoke in areas where the chemical is handled.[9]
- Wash hands thoroughly with soap and water after handling.[9]
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4][9]
- Keep containers tightly sealed to protect from moisture and light, as the substance is hygroscopic and light-sensitive.[1][4]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. [4]
Skin Contact	Remove all contaminated clothing and wash the affected skin area with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [4]
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. [4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention. [4]

Spill Response

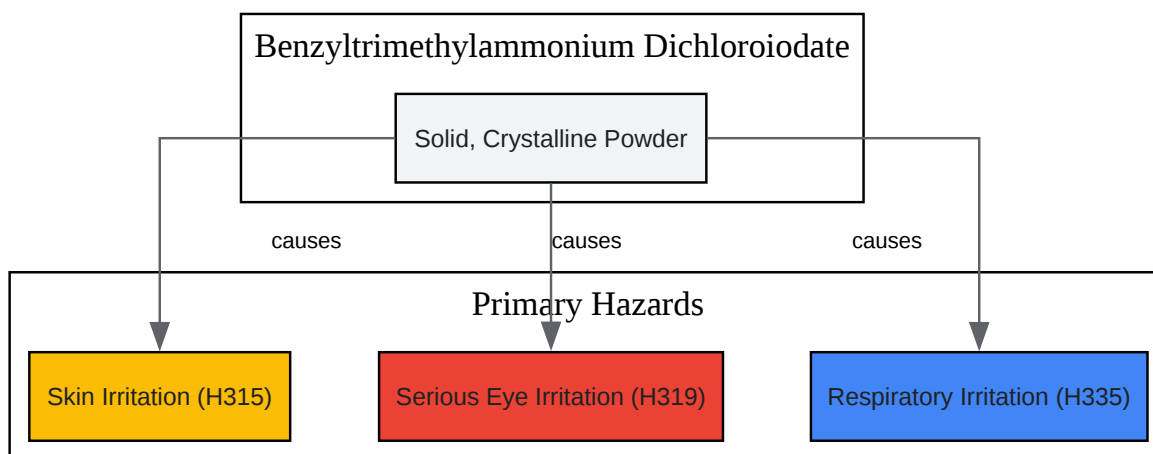
- Minor Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a suitable, labeled container for disposal.
 - Clean the spill area with soap and water.
- Major Spill:
 - Evacuate the laboratory and alert others.
 - Contact your institution's environmental health and safety department immediately.
 - Prevent entry into the contaminated area until cleanup is complete.

Disposal Considerations

Dispose of **Benzyltrimethylammonium dichloroiodate** and any contaminated materials as hazardous waste.[4] All disposal practices must comply with local, state, and federal regulations. As a halogenated organic compound, it should be segregated into a designated "Halogenated Organic Waste" container.[4]

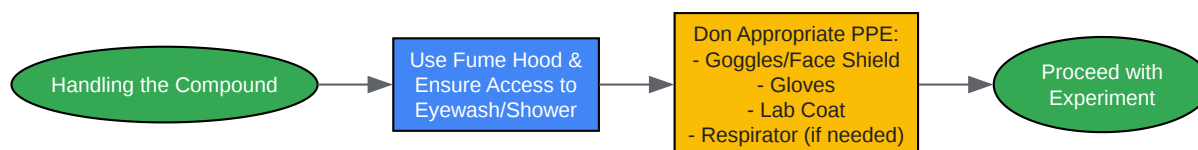
Visualized Workflows and Relationships

To further clarify the safety protocols and logical relationships, the following diagrams are provided.



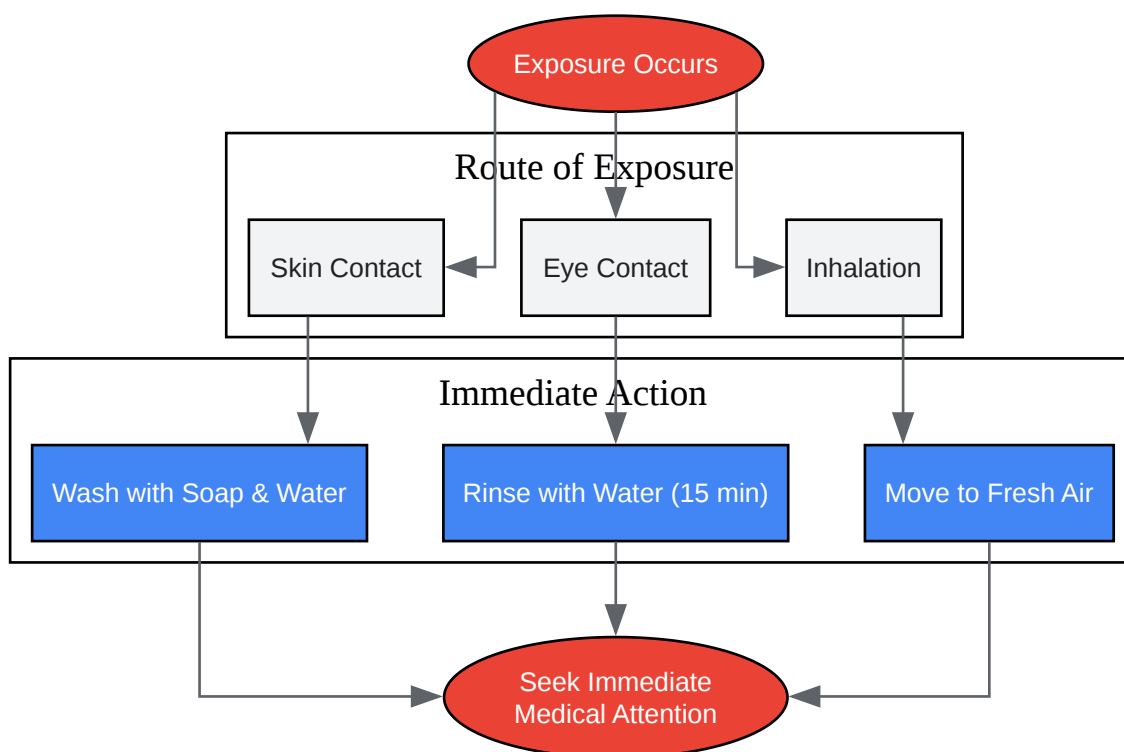
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Caption: Primary hazards associated with **Benzyltrimethylammonium Dichloroiodate**.



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Caption: Mandatory workflow for personal protection before handling.



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